

Application Notes and Protocols for Bioconjugation Techniques with Acid-PEG2-C2-Boc

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Compound of Interest

Compound Name: Acid-PEG2-C2-Boc

CAS No.: 2086688-99-3

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid-PEG2-C2-Boc is a heterobifunctional linker molecule integral to the field of bioconjugation, particularly in the development of advanced therapeutics such as Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs). Its structure features a carboxylic acid group at one terminus and a tert-butyloxycarbonyl (Boc)-protected primary amine at the other, connected by a short, hydrophilic di-ethylene glycol (PEG2) spacer. This configuration allows for a controlled, stepwise conjugation of two different molecular entities.

The carboxylic acid can be activated to form a stable amide bond with a primary or secondary amine on a target molecule. The Boc protecting group on the other end provides a stable amine that can be deprotected under acidic conditions to reveal a primary amine, which is then available for subsequent conjugation reactions. The PEG spacer enhances the solubility and can improve the pharmacokinetic properties of the resulting bioconjugate.^[1]

These application notes provide detailed protocols for the use of **Acid-PEG2-C2-Boc** in a typical bioconjugation workflow, including the synthesis of a PROTAC as a primary example.

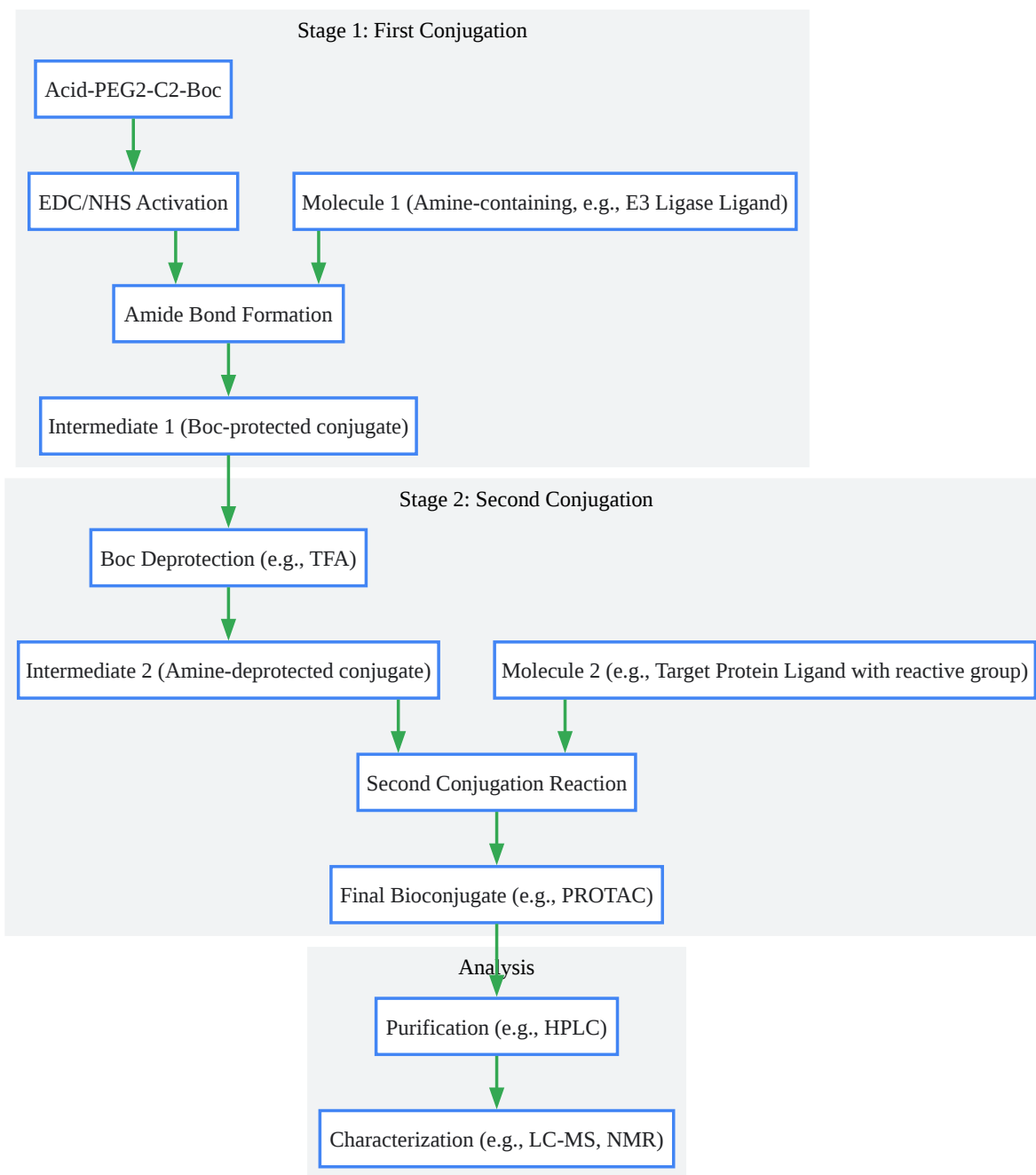
Physicochemical Properties of Acid-PEG2-C2-Boc

A summary of the key physicochemical properties of **Acid-PEG2-C2-Boc** is presented in the table below.

Property	Value	Reference
Molecular Weight	262.30 g/mol	[2]
Molecular Formula	C ₁₂ H ₂₂ O ₆	[2]
Appearance	Colorless to light yellow liquid	[2]
Storage Conditions	4°C for short-term, -20°C to -80°C for long-term storage	[2]

Core Bioconjugation Workflow

The use of **Acid-PEG2-C2-Boc** in bioconjugation typically follows a two-stage process. First, the carboxylic acid is activated and reacted with an amine-containing molecule. Second, the Boc-protected amine is deprotected to allow for reaction with a second molecule. This sequential approach is critical for the construction of heterobifunctional conjugates like PROTACs.



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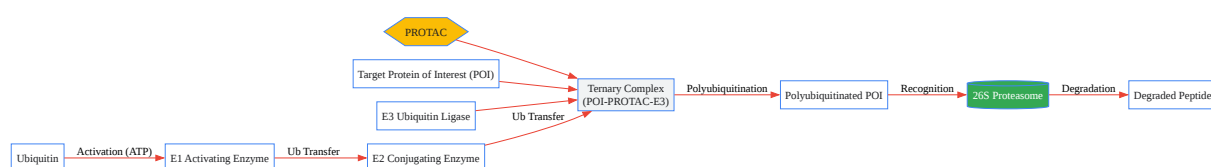
A general experimental workflow for bioconjugation using **Acid-PEG2-C2-Boc**.

Application Example: PROTAC Synthesis

PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[3] The **Acid-PEG2-C2-Boc** linker is well-suited for PROTAC synthesis due to its ability to connect a target protein ligand and an E3 ligase ligand.

PROTAC Mechanism of Action

The general mechanism of action for a PROTAC is depicted in the signaling pathway diagram below.



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Signaling pathway of PROTAC-mediated protein degradation.

Experimental Protocols

The following protocols provide a step-by-step guide for the synthesis of a hypothetical PROTAC using **Acid-PEG2-C2-Boc**, an amine-containing E3 ligase ligand (e.g., a derivative of pomalidomide), and a hydroxyl-containing target protein ligand (which will be functionalized to an amine-reactive group).

Protocol 1: Activation of Carboxylic Acid and First Amide Coupling

This protocol describes the activation of the carboxylic acid group of **Acid-PEG2-C2-Boc** using EDC and NHS, followed by coupling to an amine-containing E3 ligase ligand.

Materials:

- **Acid-PEG2-C2-Boc**
- Amine-containing E3 Ligase Ligand
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-Hydroxysuccinimide (NHS)
- Anhydrous Dimethylformamide (DMF)
- Diisopropylethylamine (DIPEA)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve **Acid-PEG2-C2-Boc** (1.0 equivalent) in anhydrous DMF.
- Add NHS (1.2 equivalents) and EDC (1.2 equivalents) to the solution.
- Stir the reaction mixture at room temperature for 15-30 minutes to activate the carboxylic acid.
- In a separate flask, dissolve the amine-containing E3 ligase ligand (1.0 equivalent) in anhydrous DMF.
- Add the activated **Acid-PEG2-C2-Boc** solution to the E3 ligase ligand solution.

- Add DIPEA (2.0 equivalents) to the reaction mixture.
- Stir the reaction at room temperature for 12-24 hours under a nitrogen atmosphere.
- Monitor the reaction progress by LC-MS.
- Upon completion, dilute the reaction mixture with DCM and wash with saturated NaHCO_3 solution, followed by brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to yield the Boc-protected conjugate.

Protocol 2: Boc Deprotection

This protocol describes the removal of the Boc protecting group from the conjugate obtained in Protocol 1.

Materials:

- Boc-protected conjugate
- Anhydrous Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution

Procedure:

- Dissolve the Boc-protected conjugate (1.0 equivalent) in anhydrous DCM.
- Add TFA (10-20 equivalents) dropwise to the solution at 0°C .
- Allow the reaction to warm to room temperature and stir for 1-2 hours.
- Monitor the deprotection by LC-MS until the starting material is consumed.

- Remove the solvent and excess TFA under reduced pressure.
- Co-evaporate with toluene (3 times) to ensure complete removal of residual TFA.
- The resulting amine-TFA salt can be used directly in the next step or after neutralization with a mild base (e.g., saturated NaHCO_3 solution) and extraction with an organic solvent.

Protocol 3: Second Amide Coupling to Form the Final PROTAC

This protocol outlines the coupling of the deprotected amine with a target protein ligand that has been pre-activated (e.g., as an NHS ester).

Materials:

- Amine-deprotected conjugate (from Protocol 2)
- NHS-ester activated target protein ligand
- Anhydrous Dimethylformamide (DMF)
- Diisopropylethylamine (DIPEA)

Procedure:

- Dissolve the amine-deprotected conjugate (1.0 equivalent) in anhydrous DMF.
- Add DIPEA (3.0 equivalents) to neutralize the TFA salt.
- In a separate flask, dissolve the NHS-ester activated target protein ligand (1.0 equivalent) in anhydrous DMF.
- Add the activated target protein ligand solution to the solution of the deprotected conjugate.
- Stir the reaction mixture at room temperature for 12-24 hours under a nitrogen atmosphere.
- Monitor the reaction progress by LC-MS.

- Upon completion, purify the final PROTAC conjugate by preparative reverse-phase HPLC.

Data Presentation

The following tables provide representative data for the synthesis and characterization of a hypothetical PROTAC using a short PEG linker, similar in nature to **Acid-PEG2-C2-Boc**. This data is illustrative and compiled from various sources in the literature to demonstrate the expected outcomes.^[4]

Table 1: Reaction Yields for PROTAC Synthesis Steps

Step	Reaction	Typical Yield (%)
1	First Amide Coupling (Protocol 1)	60 - 80
2	Boc Deprotection (Protocol 2)	>95 (often used crude)
3	Second Amide Coupling (Protocol 3)	50 - 70
Overall	Overall Yield	30 - 55

Table 2: Characterization of the Final PROTAC

Analysis Method	Expected Result
LC-MS	A single major peak in the chromatogram with the expected mass-to-charge ratio for the final PROTAC.
¹ H NMR	Peaks corresponding to the protons of the target protein ligand, the E3 ligase ligand, and the PEG linker.
Purity (HPLC)	>95%

Table 3: Biological Activity of a Representative BRD4-Targeting PROTAC with a Short PEG Linker

Linker	DC ₅₀ (nM) [BRD4 Degradation]	D _{max} (%) [BRD4 Degradation]
PEG2 (similar to linker in this note)	20 - 60	>90
PEG3	55	85
PEG4	20	95
PEG5	15	>98
PEG6	30	92

DC₅₀: Half-maximal degradation concentration. D_{max}: Maximum degradation.[4]

Conclusion

Acid-PEG2-C2-Boc is a versatile and valuable tool for the construction of complex bioconjugates. The bifunctional nature of this linker, combined with the beneficial properties of the PEG spacer, makes it particularly suitable for the synthesis of PROTACs and other advanced therapeutics. The protocols and data presented here provide a comprehensive guide for researchers and scientists in the field of drug development, enabling the rational design and synthesis of novel bioconjugates. Successful application of these techniques requires careful optimization of reaction conditions and thorough characterization of the resulting products.

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